

In-Depth Technical Guide to Naphthol AS-D (CAS 135-61-5)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Naphthol AS-D

Cat. No.: B087075

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Naphthol AS-D, with the CAS number 135-61-5, is a synthetic organic compound chemically known as 3-hydroxy-N-(2-methylphenyl)-2-naphthamide.[1] It belongs to the family of Naphthol AS compounds, which are widely utilized as coupling components in the synthesis of azo dyes and pigments.[2] Beyond its role in coloration, **Naphthol AS-D** and its derivatives are pivotal in various biochemical and diagnostic applications, most notably in enzyme histochemistry. Its chloroacetate derivative serves as a crucial substrate for the detection of specific esterases, particularly in cells of the granulocytic lineage.[3] This guide provides a comprehensive overview of the technical specifications, synthesis, and key applications of **Naphthol AS-D**, with a focus on detailed experimental methodologies.

Core Specifications

Naphthol AS-D is typically a beige or light blue to white or off-white powder.[4][5] Its key physical and chemical properties are summarized in the table below, providing a clear reference for its use in experimental settings.

Property	Value	Reference
Chemical Name	3-hydroxy-N-(o-tolyl)-2-naphthamide	[1]
Synonyms	3-Hydroxy-N-(2-methylphenyl)-2-naphthalenecarboxamide, C.I. 37520, Azoic Coupling Component 18	
CAS Number	135-61-5	[1]
Molecular Formula	C ₁₈ H ₁₅ NO ₂	[1]
Molecular Weight	277.32 g/mol	[1]
Melting Point	195-198 °C	
Boiling Point	424.1 ± 30.0 °C at 760 mmHg	
Density	1.3 ± 0.1 g/cm ³	
Appearance	Beige to light blue or white/off-white powder	[4][5]
Solubility	Insoluble in water; Soluble in DMSO, chloroform, and solvent naphtha	[4][5]
Purity	≥97% (Typical)	

Experimental Protocols

Synthesis of Naphthol AS-D

The synthesis of **Naphthol AS-D** is achieved through the condensation of 3-hydroxy-2-naphthoic acid with o-toluidine. A general laboratory-scale procedure is outlined below.

Materials:

- 3-hydroxy-2-naphthoic acid

- o-toluidine
- Phosphorus trichloride (or another suitable condensing agent)
- An appropriate high-boiling point solvent (e.g., xylene, toluene)
- Sodium carbonate solution
- Methanol (for purification)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a stirrer, dissolve 3-hydroxy-2-naphthoic acid in the chosen solvent.
- Add a catalytic amount of a condensing agent like phosphorus trichloride.
- Slowly add o-toluidine to the reaction mixture.
- Heat the mixture to reflux and maintain for several hours until the reaction is complete (monitoring by thin-layer chromatography is recommended).
- Cool the reaction mixture and filter the crude product.
- Wash the crude product with a dilute sodium carbonate solution to remove any unreacted 3-hydroxy-2-naphthoic acid, followed by a water wash.
- For further purification, the crude product can be recrystallized from a suitable solvent such as methanol or xylene.^[4]
- Dry the purified **Naphthol AS-D** in a vacuum oven.

Synthesis of an Azo Dye using Naphthol AS-D

Naphthol AS-D is a key coupling component in the formation of azo dyes. The general principle involves the reaction of a diazonium salt with **Naphthol AS-D** in an alkaline medium.

^[5]

Materials:

- A primary aromatic amine (e.g., p-toluidine)
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- **Naphthol AS-D**
- Sodium hydroxide (NaOH)
- Ice

Procedure:

- Diazotization of the Aromatic Amine:
 - Dissolve the primary aromatic amine in dilute hydrochloric acid in a beaker.
 - Cool the solution to 0-5 °C in an ice bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise with constant stirring, maintaining the temperature below 5 °C. The formation of the diazonium salt is indicated by a change in the solution's properties.
- Preparation of the Coupling Solution:
 - In a separate beaker, dissolve **Naphthol AS-D** in an aqueous sodium hydroxide solution.
 - Cool this alkaline solution to 0-5 °C in an ice bath.
- Coupling Reaction:
 - Slowly add the cold diazonium salt solution to the cold alkaline **Naphthol AS-D** solution with vigorous stirring.
 - An intensely colored azo dye will precipitate out of the solution.
 - Continue stirring in the ice bath for 30-60 minutes to ensure the completion of the reaction.

- Isolation and Purification:
 - Filter the precipitated dye using a Buchner funnel.
 - Wash the dye cake thoroughly with cold water to remove any unreacted starting materials and salts.
 - Dry the azo dye in an oven at a suitable temperature.

Naphthol AS-D Chloroacetate Esterase Staining for Granulocytes

The derivative, **Naphthol AS-D** chloroacetate, is a substrate for specific esterases found in the granules of granulocytes. The enzymatic hydrolysis of this substrate releases **Naphthol AS-D**, which then couples with a diazonium salt to form a colored precipitate at the site of enzyme activity.^[6] This method is widely used in hematology and histology to identify granulocytic cells.

Reagents:

- Fixative: Formaldehyde-based solution.
- Pararosaniline Solution: Pararosaniline hydrochloride in dilute HCl.
- Sodium Nitrite Solution: Aqueous solution of sodium nitrite.
- Phosphate Buffer: pH 7.4.
- **Naphthol AS-D** Chloroacetate Solution: **Naphthol AS-D** chloroacetate dissolved in a suitable organic solvent like N,N-dimethylformamide.
- Counterstain: Methyl green or hematoxylin.

Procedure for Blood or Bone Marrow Smears:

- Prepare fresh blood or bone marrow smears and allow them to air dry.
- Fix the smears in the fixative solution for 30-60 seconds.

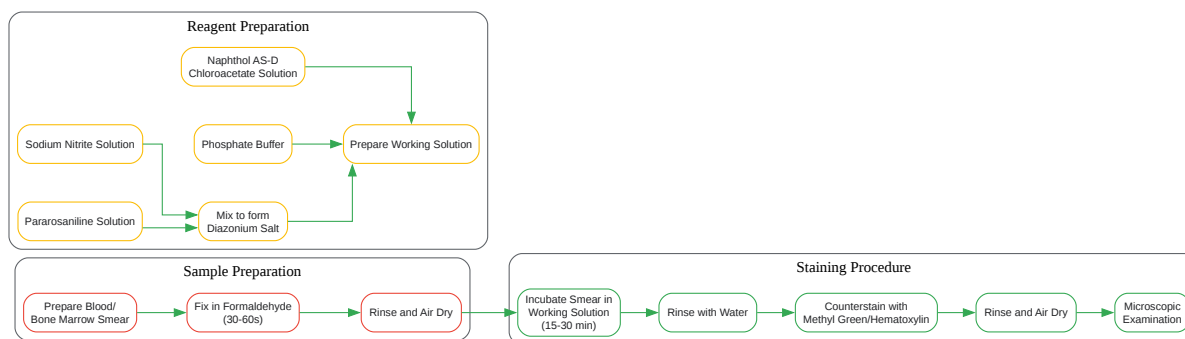
- Rinse the slides gently with distilled water and allow them to air dry.
- Prepare the Incubation Medium (Working Solution):
 - Just before use, mix equal volumes of the Pararosaniline and Sodium Nitrite solutions and let stand for 2 minutes to form the diazonium salt.
 - Add this mixture to the phosphate buffer.
 - Add the **Naphthol AS-D** Chloroacetate solution to the buffered diazonium salt solution and mix gently.
- Incubate the fixed smears in the freshly prepared incubation medium at room temperature for 15-30 minutes, or at 37°C for a shorter duration.
- Rinse the slides thoroughly with distilled water.
- Counterstain with methyl green or hematoxylin for 1-2 minutes.
- Rinse with distilled water, air dry, and mount with a coverslip for microscopic examination.

Expected Results:

- Sites of specific esterase activity (primarily in the cytoplasm of granulocytes) will show a bright red to reddish-brown granular precipitate.
- Nuclei will be stained blue or green depending on the counterstain used.

Visualizations

Experimental Workflow: Naphthol AS-D Chloroacetate Esterase Staining

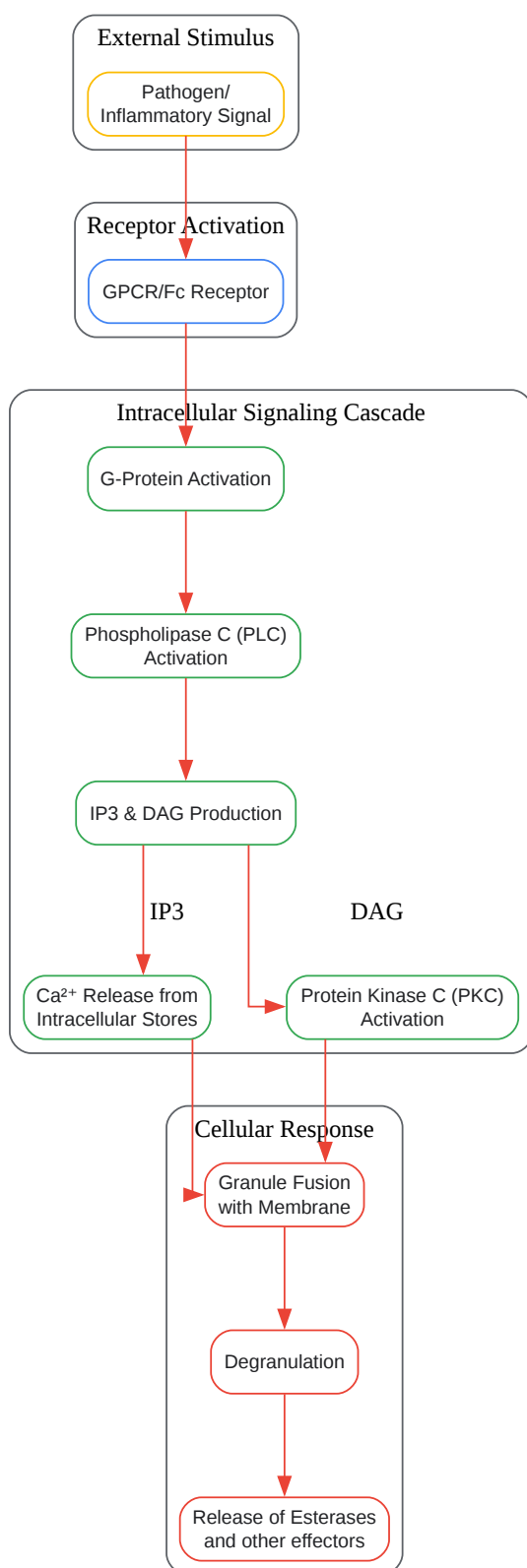


[Click to download full resolution via product page](#)

Caption: Workflow for **Naphthol AS-D** Chloroacetate Esterase Staining.

Signaling Pathway: Granulocyte Activation and Degranulation

Naphthol AS-D chloroacetate esterase staining is used to identify granulocytes, which are key players in the innate immune response. Their activation involves complex signaling pathways leading to degranulation and the release of enzymes like the specific esterases detected by this staining method. The following diagram illustrates a simplified overview of a granulocyte (neutrophil) activation pathway. Activation of cell surface receptors, such as G-protein coupled receptors (GPCRs) or Fc receptors, by pathogens or inflammatory signals triggers a cascade of intracellular events.^[7] This includes the activation of protein kinases and an increase in intracellular calcium, which ultimately leads to the fusion of granules with the cell membrane and the release of their contents.^{[4][7]}



[Click to download full resolution via product page](#)

Caption: Simplified Granulocyte Activation and Degranulation Pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Hydroxy-N-o-tolyl-2-naphthamide [dyestuffintermediates.com]
- 2. researchgate.net [researchgate.net]
- 3. Chloroacetate esterase reaction combined with immunohistochemical characterization of the specific tissue microenvironment of mast cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Neutrophil cell surface receptors and their intracellular signal transduction pathways☆ – ScienceOpen [scienceopen.com]
- 6. reagents.alfa-chemistry.com [reagents.alfa-chemistry.com]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [In-Depth Technical Guide to Naphthol AS-D (CAS 135-61-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087075#naphthol-as-d-cas-number-135-61-5-specifications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com